

health and safety data for 9-(Naphthalen-1-yl)anthracene

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Compound of Interest

Compound Name: 9-(Naphthalen-1-yl)anthracene

Cat. No.: B1591875

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An In-depth Technical Guide to the Health and Safety of **9-(Naphthalen-1-yl)anthracene**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the health and safety data currently available for **9-(Naphthalen-1-yl)anthracene** (CAS No. 7424-70-6). As a Senior Application Scientist, the aim is to deliver a technically accurate and practical resource to ensure its safe handling and use in a research and development setting. This document synthesizes information from available safety data sheets of related compounds and databases, highlighting the need for caution due to the absence of a complete, specific safety profile for this particular chemical.

Chemical Identification and Physical Properties

9-(Naphthalen-1-yl)anthracene is a polycyclic aromatic hydrocarbon (PAH) with a molecular structure that combines an anthracene core with a naphthalene substituent. This structure is the basis for its notable fluorescent properties, which make it a valuable compound in the field of organic electronics.[1]

Identifier	Value	Source
Chemical Name	9-(Naphthalen-1-yl)anthracene	[2]
Synonyms	9-(1-Naphthyl)anthracene	[1]
CAS Number	7424-70-6	[2]
Molecular Formula	C ₂₄ H ₁₆	[2]
Molecular Weight	304.4 g/mol	[2]
Appearance	White to almost white powder or crystal	[1]
Odor	No distinct odor	[1]
Solubility	Insoluble in water	[1]

While specific experimental data for the melting point and solubility in common organic solvents for **9-(Naphthalen-1-yl)anthracene** are not readily available in the searched resources, related PAHs are generally soluble in non-polar organic solvents.

Hazard Identification and GHS Classification (Inferred)

A specific Globally Harmonized System (GHS) classification for **9-(Naphthalen-1-yl)anthracene** is not available. However, based on the known hazards of the parent compound, anthracene, and other PAHs, a precautionary approach is essential. The following potential hazards should be considered:

- **Skin, Eye, and Respiratory Irritation:** Anthracene is known to cause skin, eye, and respiratory irritation.[3][4] Direct contact with **9-(Naphthalen-1-yl)anthracene** powder or dust may cause similar effects.
- **Aquatic Toxicity:** Anthracene is classified as very toxic to aquatic life with long-lasting effects.[3][5] It is prudent to assume that **9-(Naphthalen-1-yl)anthracene** shares this property and to prevent its release into the environment.

- **Photosensitivity:** Some PAHs can cause photosensitization, leading to exaggerated sunburn or skin irritation upon exposure to sunlight.[6]
- **Carcinogenicity:** While there is no evidence that anthracene itself is a carcinogen in animals, some PAHs are classified as known or suspected carcinogens.[7][8] Due to the lack of specific data for **9-(Naphthalen-1-yl)anthracene**, it should be handled as a potential carcinogen.

The following GHS pictograms for anthracene should be considered as a precautionary measure for handling **9-(Naphthalen-1-yl)anthracene**:

Caption: Potential GHS pictograms based on related compounds.

Safe Handling and Storage

Given the potential hazards, stringent safety protocols must be followed when handling **9-(Naphthalen-1-yl)anthracene**.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted for each specific procedure. The following PPE is recommended as a minimum:

- **Eye Protection:** Chemical safety goggles or a face shield.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile).
- **Body Protection:** A laboratory coat and, if handling larger quantities, additional protective clothing.
- **Respiratory Protection:** For operations that may generate dust, a NIOSH-approved respirator with a particulate filter is recommended.

Engineering Controls

- **Ventilation:** All handling of **9-(Naphthalen-1-yl)anthracene** should be performed in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation exposure.

- Eyewash Stations and Safety Showers: These should be readily accessible in the immediate work area.

Handling Procedures

- Avoid all personal contact, including inhalation of dust.
- Minimize dust generation during handling.
- Wash hands thoroughly after handling, even if gloves were worn.
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.

Storage

- Store in a tightly closed, properly labeled container.
- Keep in a cool, dry, and well-ventilated area.
- Store away from incompatible materials, such as strong oxidizing agents.[\[7\]](#)
- Protect from light, as some PAHs are light-sensitive.[\[6\]](#)

First-Aid Measures

In the event of exposure, the following first-aid measures should be taken immediately:

- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area thoroughly with soap and water for at least 15 minutes. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse the mouth with water. Seek immediate medical attention.

Fire-Fighting and Accidental Release Measures

Fire-Fighting

- Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), water spray, or alcohol-resistant foam.^[3]
- Hazards from Combustion: Hazardous decomposition products, including carbon monoxide and carbon dioxide, may be produced in a fire.^[9]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release

- Personal Precautions: Evacuate the area and ensure adequate ventilation. Wear appropriate PPE as described in Section 3.1. Avoid breathing dust.
- Containment and Cleanup: For solid spills, carefully sweep or scoop up the material to avoid generating dust and place it in a sealed, labeled container for disposal. Clean the spill area with a suitable solvent and then wash with soap and water.
- Environmental Precautions: Prevent the material from entering drains or waterways.

Toxicological and Ecological Information

Toxicological Data

There is no specific toxicological data available for **9-(Naphthalen-1-yl)anthracene** in the searched resources. As a precautionary measure, it should be treated as a substance with potential for skin, eye, and respiratory irritation. Long-term exposure to PAHs has been associated with various health effects, and therefore, chronic exposure to this compound should be minimized.

Ecological Data

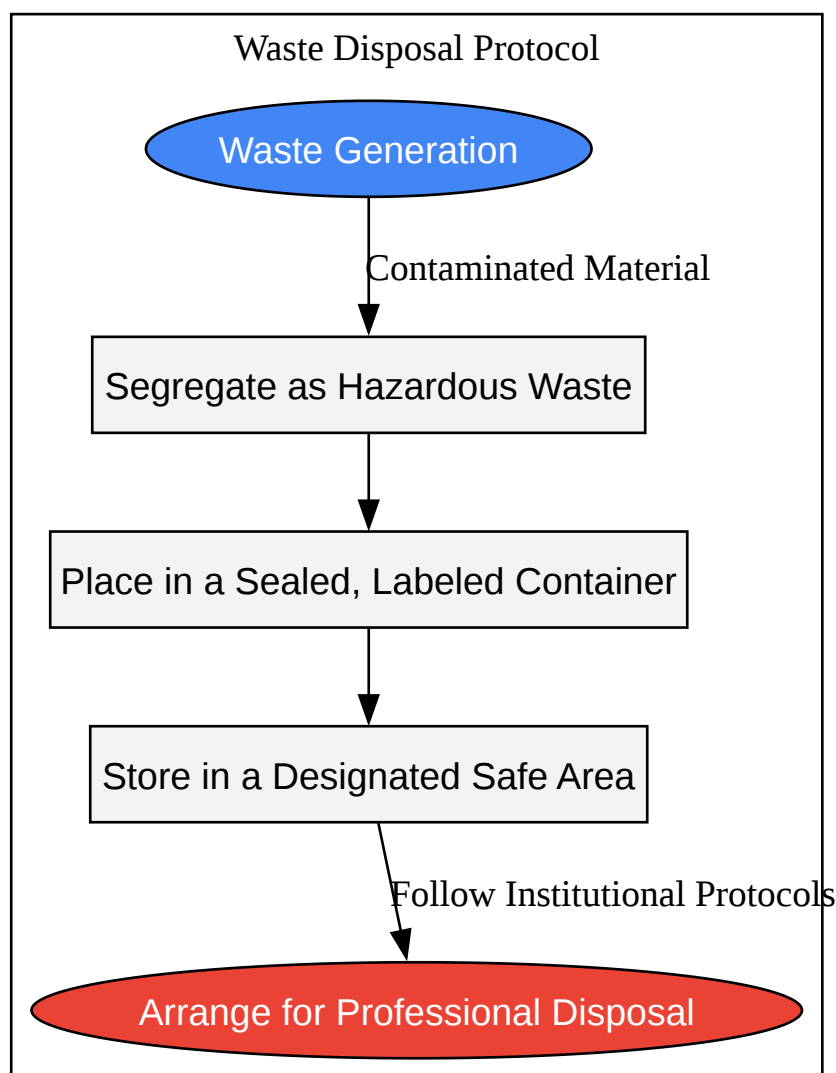
Specific ecological data for **9-(Naphthalen-1-yl)anthracene** is not available. However, the parent compound, anthracene, is known to be very toxic to aquatic life with long-lasting effects.

[3][5] PAHs can persist in the environment, particularly in soil and sediment.[10] Therefore, it is critical to prevent the release of **9-(Naphthalen-1-yl)anthracene** into the environment.

Disposal Considerations

All waste containing **9-(Naphthalen-1-yl)anthracene** should be treated as hazardous waste.

- Dispose of the chemical and any contaminated materials in accordance with all applicable federal, state, and local regulations.
- Do not dispose of it down the drain or in general waste.
- Use a licensed professional waste disposal service.



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Caption: Recommended workflow for the disposal of **9-(Naphthalen-1-yl)anthracene** waste.

Conclusion and Recommendations

While **9-(Naphthalen-1-yl)anthracene** is a valuable compound in materials science research, there is a significant lack of specific health and safety data. Therefore, a highly precautionary approach is warranted. Researchers, scientists, and drug development professionals must handle this compound with the assumption that it possesses hazards similar to other polycyclic aromatic hydrocarbons, including skin, eye, and respiratory irritation, as well as high aquatic toxicity. Adherence to the safety protocols outlined in this guide is crucial for minimizing risk. It is strongly recommended that institutions using this chemical conduct their own thorough risk assessments and, where possible, contribute to the body of knowledge by characterizing its safety profile.

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